

Introduction: Unveiling the Versatility of Benzoguanamine

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Compound of Interest

Compound Name: Methyl 2-cyclopentylacetate

Cat. No.: B1590561

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2,4-Diamino-6-phenyl-1,3,5-triazine, more commonly known as Benzoguanamine, is a heterocyclic organic compound and a key derivative of melamine.[1] Structurally, it is related to melamine with one of the amino groups substituted by a phenyl group.[2] This substitution is pivotal, as it modulates the molecule's reactivity and imparts unique properties to the materials derived from it. While its CAS Number is 91-76-9, its significance extends far beyond simple identification, positioning it as a critical component in the synthesis of advanced polymers and as a versatile intermediate in the production of various chemicals.[3]

This guide serves as a technical exploration for researchers and development professionals, delving into the core properties of Benzoguanamine, its mechanism of action in polymer systems, its diverse applications, and the scientific principles that govern its utility. We will move beyond a mere listing of facts to explain the causality behind its performance, particularly in the realm of thermosetting resins, where it serves as a crucial cross-linking agent and modifier.[4]

Physicochemical Properties and Identification

Benzoguanamine is a white, crystalline powder that is stable under normal conditions.[5] Its characteristics are similar to melamine, though the presence of the phenyl group makes it less alkaline and alters its solubility profile. It is a weak base, insoluble in water but soluble in ethanol, ether, and dilute hydrochloric acid.[6]

Property	Value	Source(s)
IUPAC Name	6-Phenyl-1,3,5-triazine-2,4-diamine	[2]
Synonym(s)	Benzoguanamine, 2,4-Diamino-6-phenyl-s-triazine	[7]
CAS Number	91-76-9	[2][8]
Molecular Formula	C ₉ H ₉ N ₅	[2][8]
Molecular Weight	187.20 g/mol	[8]
Appearance	White crystalline powder/solid	[8][9]
Melting Point	224-228 °C	[9]; 219-221 °C
Density	1.42 g/cm ³	[2][9]
Water Solubility	320 mg/L at 25°C (Very Poor)	[10][11]
pKa	4.22 ± 0.10 (Predicted)	[10]

Core Application in Polymer Chemistry: Benzoguanamine-Formaldehyde (BF) Resins

The primary industrial application of Benzoguanamine is in the manufacturing of thermosetting resins, specifically Benzoguanamine-Formaldehyde (BF) resins.[12] These aminoplasts are used extensively in high-performance coatings, laminates, and adhesives.[1][3]

Benzoguanamine acts as a cross-linking agent and modifier for alkyd, acrylic, and other formaldehyde-based resins, significantly enhancing their thermoset properties.[8][13]

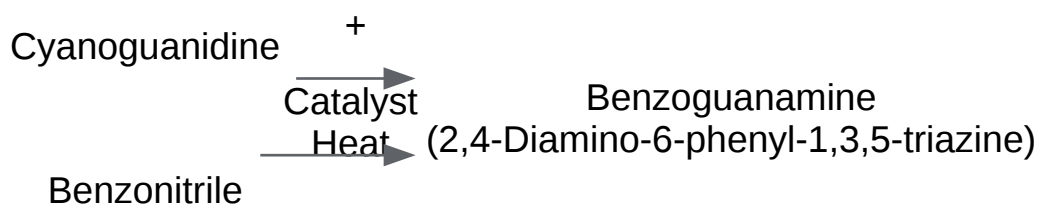
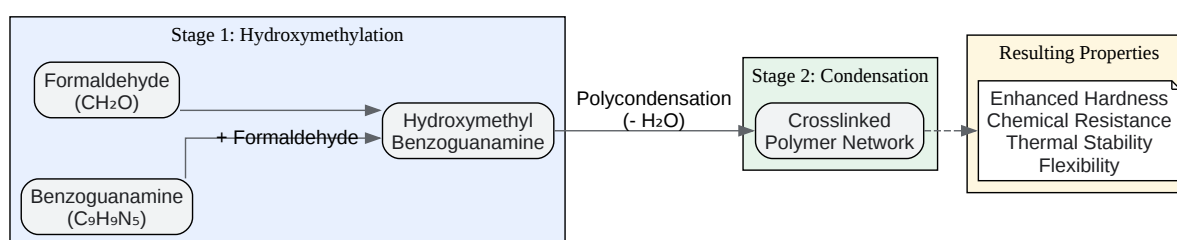
The Crosslinking Mechanism: A Two-Stage Process

The formation of a stable, three-dimensional thermoset network from Benzoguanamine and formaldehyde is a controlled, two-stage process analogous to the curing of melamine-formaldehyde resins.[12]

- Stage 1: Hydroxymethylation: The process begins with the electrophilic addition of formaldehyde to the amino groups of the Benzoguanamine molecule. This reaction, typically

catalyzed by a change in pH, forms hydroxymethyl (-CH₂OH) intermediates.[12]

- Stage 2: Condensation and Etherification: In the second stage, the hydroxymethylated Benzoguanamine intermediates undergo condensation reactions. This involves the reaction of a methylol group with an amino group to form a methylene bridge (-CH₂-), or the reaction of two methylol groups to form a dimethylene ether bridge (-CH₂-O-CH₂-), both releasing a molecule of water.[12] This continued polycondensation builds a highly crosslinked, durable polymer network.[12]



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Caption: The industrial synthesis route for Benzoguanamine.

In recent years, more environmentally friendly or "green" synthesis methods have been explored. Research has demonstrated that 2,4-diamino-1,3,5-triazines can be prepared efficiently by reacting dicyandiamide with nitriles under microwave irradiation, which significantly reduces reaction times and the need for solvents. [14][15]

Safety and Handling

While invaluable in industrial settings, Benzoguanamine is a chemical that requires careful handling. It is classified as harmful if swallowed or inhaled. [5][16]

Toxicity Metric	Value	Species	Source(s)
LD ₅₀ (Oral)	1231-1470 mg/kg	Rat	[2][5]
LD ₅₀ (Dermal)	933 mg/kg	Rat	[5]

| LC₅₀ (Inhalation) | 2.932 mg/L (4 h) | Rat | [5]

Handling and Storage Guidelines:

- **Personal Protective Equipment (PPE):** Wear appropriate protective eyeglasses or chemical safety goggles, gloves, and clothing to prevent skin and eye contact. [5][17] In environments with dust, use a NIOSH/MSHA-approved respirator. [5][16] * **Ventilation:** Use with adequate ventilation to minimize inhalation of dust. [17] * **Storage:** Store in a cool, dry, and well-ventilated area, away from heat sources and strong oxidizing agents. [8][16] Keep containers tightly closed. [1] * **Environmental Precautions:** The substance is considered harmful to aquatic organisms and may cause long-term adverse effects in the aquatic environment. [5][6][10] Avoid release into the environment. [10][16]

Conclusion

2,4-Diamino-6-phenyl-1,3,5-triazine is a cornerstone chemical in the field of thermosetting polymers. Its unique structure, balancing the reactive amino groups with a stabilizing and flexibilizing phenyl group, allows for the precise engineering of material properties. From enhancing the durability of automotive coatings to forming the backbone of high-strength laminates, Benzoguanamine's role is both critical and diverse. A thorough understanding of its crosslinking chemistry, synthetic pathways, and safety protocols is essential for researchers and professionals seeking to leverage its capabilities in the development of next-generation materials.

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